

An In-depth Technical Guide to 6-Chloro-5-nitro-1H-indazole

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Compound of Interest

Compound Name: 6-Chloro-5-nitro-1H-indazole

Cat. No.: B025999

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This guide provides a concise overview of the fundamental physicochemical properties of **6-Chloro-5-nitro-1H-indazole**, a heterocyclic compound of interest in chemical research and drug development.

Core Molecular Information

6-Chloro-5-nitro-1H-indazole is a substituted indazole derivative. The presence of both a chloro and a nitro group on the bicyclic aromatic ring system influences its chemical reactivity and potential applications as a building block in medicinal chemistry.

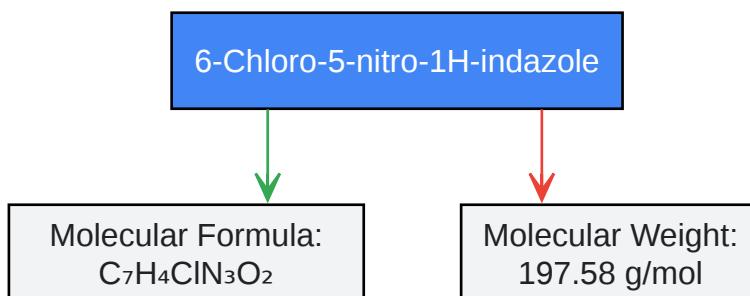
Physicochemical Data

The key molecular identifiers and properties of **6-Chloro-5-nitro-1H-indazole** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₄ ClN ₃ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	197.58 g/mol [3] [4] [5]
CAS Number	101420-98-8 [1] [2] [3]

Structural and Property Relationship

The following diagram illustrates the logical connection between the chemical name and its fundamental molecular properties.



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Fig. 1: Relationship between Compound Name and Molecular Properties.

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References

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